

Application Notes and Protocols for BRD7-IN-1 Free Base

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Compound of Interest

Compound Name: BRD7-IN-1 free base

Cat. No.: B12430756

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bromodomain-containing protein 7 (BRD7) is a crucial member of the SWI/SNF chromatin remodeling complex, playing a significant role in the regulation of gene expression.^[1] It has been identified as a tumor suppressor in various cancers, including breast, prostate, and nasopharyngeal carcinoma.^{[2][3]} BRD7 exerts its function through interaction with key cellular proteins such as p53, BRCA1, and components of the insulin signaling pathway.^{[2][4][5]} BRD7-IN-1 is a small molecule inhibitor that targets the bromodomain of BRD7, thereby disrupting its interaction with acetylated histones and modulating gene expression.^[1] These application notes provide detailed protocols for in vitro assays to investigate the activity of **BRD7-IN-1 free base**.

Data Presentation

The inhibitory activity of compounds targeting BRD7 is often quantified by their half-maximal inhibitory concentration (IC₅₀). Below is a summary of reported IC₅₀ values for a representative BRD7 inhibitor, BRD7-IN-3 (also known as compound 1-78), which is a dual inhibitor of BRD7 and the structurally similar BRD9.^[6]

Compound	Target	IC50 (μM)	Assay Type	Reference
BRD7-IN-3 (compound 1-78)	BRD7	1.6	Biochemical Assay	[6]
BRD7-IN-3 (compound 1-78)	BRD9	2.7	Biochemical Assay	[6]

Signaling Pathways

BRD7 is involved in multiple signaling pathways that are critical for cell cycle regulation, tumor suppression, and metabolism. Understanding these pathways is essential for elucidating the mechanism of action of BRD7 inhibitors.

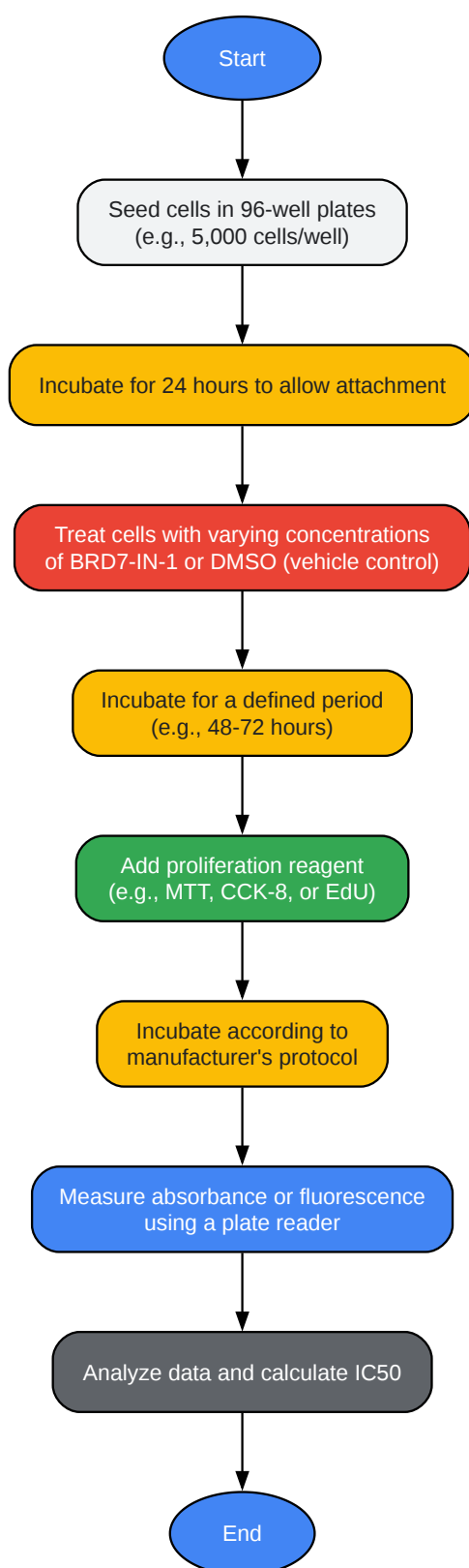
BRD7-Mediated Signaling Pathways

Caption: BRD7 signaling pathways in the nucleus and cytoplasm.

Experimental Protocols

The following are detailed protocols for key in vitro experiments to characterize the effects of **BRD7-IN-1 free base**.

Experimental Workflow: Cellular Proliferation Assay



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References

- 1. What are BRD7 inhibitors and how do they work? [synapse.patsnap.com]
- 2. BRD7: a novel tumor suppressor gene in different cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rational Design and Development of Selective BRD7 Bromodomain Inhibitors and Their Activity in Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. BRD7 regulates the insulin-signaling pathway by increasing phosphorylation of GSK3 β - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. BRD7 inhibits tumor progression by positively regulating the p53 pathway in hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
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